

4-Methylanisole CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Methylanisole

Cat. No.: B047524

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An In-depth Technical Guide to 4-Methylanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Methylanisole**, also known as 4-methoxytoluene, a versatile aromatic organic compound. This document outlines its chemical and physical properties, summarizes key quantitative data, and provides illustrative diagrams to support its utility in research and development.

Core Chemical Identifiers and Properties

4-Methylanisole is an organic compound with a methyl and a methoxy group attached to a benzene ring. Its fundamental identifiers and properties are crucial for its application in various scientific contexts.

Property	Value	Source
CAS Number	104-93-8	
Molecular Formula	C ₈ H ₁₀ O	
Molecular Weight	122.16 g/mol	
Alternate Names	4-Methoxytoluene, p-Methylanisole	
Appearance	Colorless to light yellow liquid	
Odor	Sweet, floral	

Physicochemical Data

A summary of the key physicochemical properties of **4-Methylanisole** is presented below. These parameters are essential for designing experimental protocols and for understanding its behavior in different chemical environments.

Parameter	Value	Source
Density	0.969 g/mL at 25 °C	
Boiling Point	174-175.5 °C	
Melting Point	-32 °C	
Flash Point	53-60 °C	
Refractive Index	1.511-1.513 at 20 °C	
Vapor Pressure	1.14 mmHg	
LogP	2.66 - 2.7	

Experimental Protocols

Due to the broad range of applications for **4-Methylanisole**, from a building block in organic synthesis to a flavoring agent, specific experimental protocols are highly dependent on the

research context. For illustrative purposes, a general protocol for purification is provided, as this is a common preliminary step in many research applications.

Protocol: Purification of **4-Methylanisole** by Vacuum Distillation

This protocol describes a standard method for the purification of commercially available **4-Methylanisole**.

Materials:

- **4-Methylanisole** (commercial grade)
- Diethyl ether
- 1M Sodium hydroxide (NaOH) solution
- Saturated sodium chloride (brine) solution
- Anhydrous sodium carbonate (Na_2CO_3) or magnesium sulfate (MgSO_4)
- Round-bottom flask
- Separatory funnel
- Distillation apparatus (including a vacuum adapter, condenser, and receiving flask)
- Heating mantle
- Vacuum pump

Procedure:

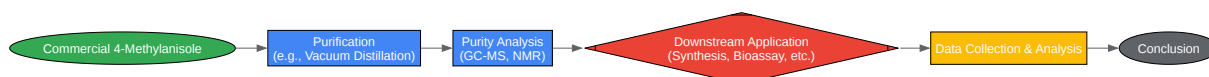
- Extraction: Dissolve the **4-Methylanisole** in diethyl ether.
- Washing: Transfer the solution to a separatory funnel and wash with 1M NaOH solution to remove any phenolic impurities. Follow this with a wash using water and then a final wash with brine.
- Drying: Dry the ethereal solution over anhydrous Na_2CO_3 or MgSO_4 .

- Solvent Removal: Filter the drying agent and evaporate the diethyl ether using a rotary evaporator.
- Vacuum Distillation: Distill the crude **4-Methylanisole** under reduced pressure. The purity of the collected fractions can be assessed by techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) or Nuclear Magnetic Resonance (NMR) spectroscopy.

Visualizing Chemical Information

Graphical representations are invaluable for understanding the relationships between chemical entities and experimental workflows. Below are diagrams generated using the DOT language to illustrate the structure of **4-Methylanisole** and a conceptual workflow for its analysis.

Caption: Molecular graph of **4-Methylanisole**.



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Caption: A generalized experimental workflow involving **4-Methylanisole**.

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